

Safeguarding Your Research: A Comprehensive Guide to Handling ATTO 565 Maleimide

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Compound of Interest

Compound Name: ATTO 565 maleimide

Cat. No.: B12376779

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In the pursuit of scientific advancement, the safety of laboratory personnel is paramount. This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals working with **ATTO 565 maleimide**. By offering procedural, step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, ensuring both the integrity of your research and the well-being of your team.

ATTO 565 maleimide is a fluorescent label from the rhodamine dye family, widely used for labeling proteins, DNA, and RNA.^{[1][2]} Its high fluorescence quantum yield and photostability make it an invaluable tool in high-resolution microscopy and single-molecule detection.^{[1][2][3]} However, proper handling and disposal are crucial to mitigate any potential hazards.

Essential Personal Protective Equipment (PPE)

When handling **ATTO 565 maleimide**, a comprehensive approach to personal protection is necessary. The following table summarizes the required PPE to ensure a safe laboratory environment.

PPE Category	Item	Specification	Purpose
Eye and Face	Safety Glasses	ANSI Z87.1-compliant, with side shields[4]	Protects against splashes and airborne particles.
Face Shield	-	Recommended when handling larger quantities or when there is a significant splash risk.[5][6]	
Hand	Disposable Gloves	Nitrile gloves[4]	Provides a barrier against skin contact. Double gloving is recommended for added protection.[4]
Body	Laboratory Coat	Standard	Protects skin and personal clothing from contamination.[4][5]
Respiratory	Dust Mask	N95 (US) or equivalent[7]	Required when handling the powder form to prevent inhalation.

Operational Protocol: From Receipt to Use

A systematic workflow is critical for the safe and effective use of **ATTO 565 maleimide**. The following protocol outlines the key steps from receiving the compound to its application in a typical protein labeling experiment.

1. Receiving and Storage:

- Upon receipt, visually inspect the package for any signs of damage.
- The product is shipped at ambient temperature and should be stored at -20°C upon arrival.
[8]

- Before opening, allow the vial to equilibrate to room temperature to prevent moisture condensation.[\[8\]](#)[\[9\]](#)

2. Preparation of Stock Solution:

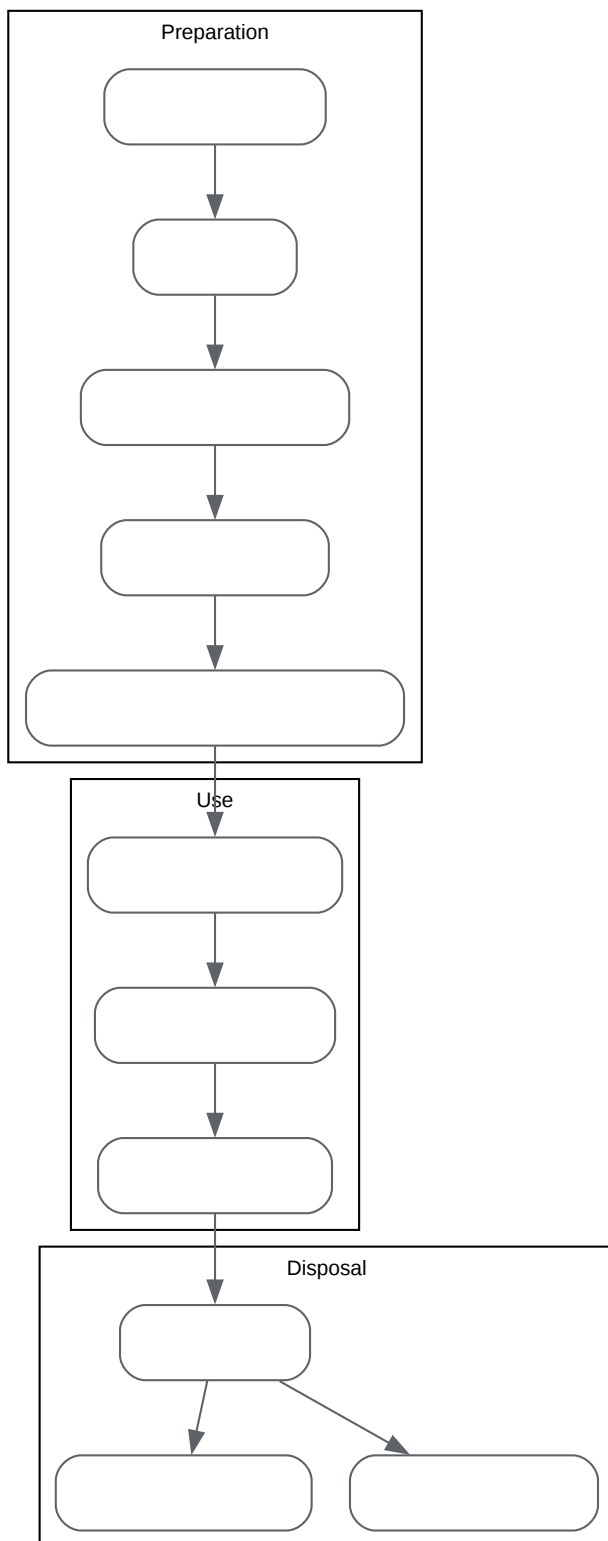
- Work in a well-ventilated area, preferably a fume hood, especially when handling the powder.
- Don the appropriate PPE as outlined in the table above.
- **ATTO 565 maleimide** is soluble in polar solvents like dimethylformamide (DMF) or dimethylsulfoxide (DMSO).[\[8\]](#)[\[9\]](#)
- Prepare labeling solutions immediately before use by dissolving the desired amount in anhydrous and amine-free DMF or DMSO.[\[8\]](#)[\[9\]](#)

3. Protein Labeling Procedure (General Example):

- Dissolve the protein to be labeled in a suitable degassed buffer at a pH of 7.0-7.5 (e.g., PBS, Tris, HEPES).[\[10\]](#)
- If necessary, reduce any disulfide bonds in the protein using a reducing agent like TCEP.[\[10\]](#)
- Add the **ATTO 565 maleimide** stock solution to the protein solution. A common molar ratio of dye to protein to start with is 10:1 to 20:1.
- Incubate the reaction mixture, protected from light, for 2 hours at room temperature or overnight at 2-8°C.
- Purify the labeled protein using methods such as gel filtration or dialysis to remove unreacted dye.[\[10\]](#)

Below is a visual representation of the handling workflow:

Workflow for Handling ATTO 565 Maleimide

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